

Experimental procedures for using "Bis(4-aminocyclohexyl)methyl carbamate" in composite materials

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Compound of Interest

Compound Name: *Bis(4-aminocyclohexyl)methyl carbamate*

Cat. No.: *B103177*

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Application Notes and Protocols: Bis(4-aminocyclohexyl)methyl carbamate in Composite Materials

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the potential use of "**Bis(4-aminocyclohexyl)methyl carbamate**" in the formulation of advanced composite materials. The protocols are based on established principles for similar chemical structures, such as cycloaliphatic amines used in epoxy resins and carbamates in non-isocyanate polyurethane (NIPU) systems.

Part 1: Application as a Curing Agent for Epoxy Composites

"**Bis(4-aminocyclohexyl)methyl carbamate**" possesses primary amine functionalities, making it a potential curing agent for epoxy resins. The carbamate group may influence the curing kinetics and the final properties of the composite material. The following is a generalized protocol for its evaluation.

Experimental Protocol: Evaluation as an Epoxy Curing Agent

1. Materials and Formulation:

- Epoxy Resin: Diglycidyl ether of bisphenol A (DGEBA) based resin.
- Curing Agent: **Bis(4-aminocyclohexyl)methyl carbamate**.
- Reinforcement: Glass fiber or carbon fiber fabric.
- Solvent (Optional): Acetone or a similar solvent for viscosity reduction.

2. Stoichiometric Calculation:

The amount of curing agent required is determined by the amine hydrogen equivalent weight (AHEW) and the epoxy equivalent weight (EEW) of the resin. The stoichiometric ratio is typically 1:1 (amine hydrogen equivalents to epoxy equivalents).

3. Resin Formulation and Composite Fabrication:

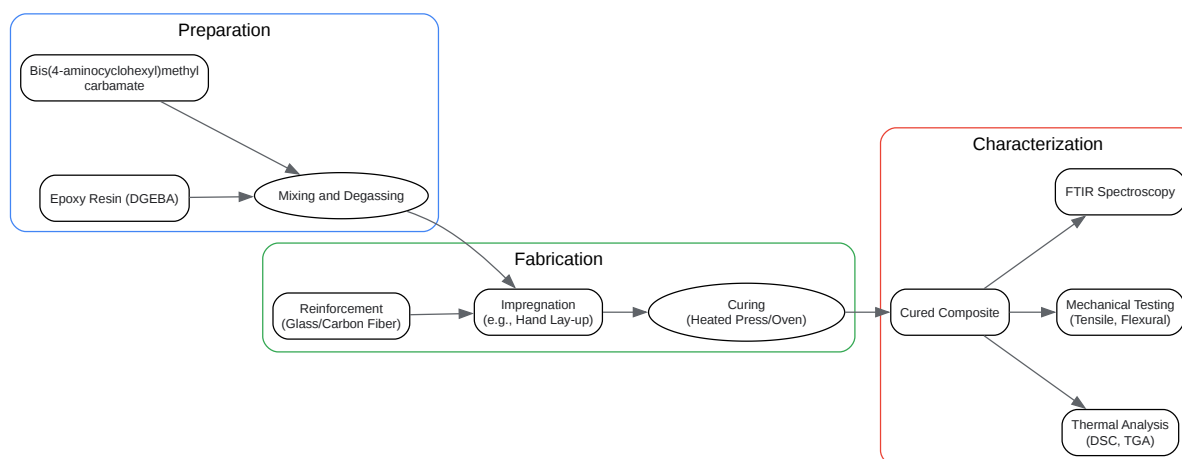
- The epoxy resin is preheated to 50-60°C to reduce its viscosity.
- The calculated amount of "**Bis(4-aminocyclohexyl)methyl carbamate**" is added to the resin and mixed thoroughly until a homogeneous mixture is obtained.
- The mixture is degassed in a vacuum oven to remove any entrapped air bubbles.
- The resin mixture is then used to impregnate the reinforcement fabric using a hand lay-up, vacuum infusion, or resin transfer molding process.
- The impregnated lay-up is cured in a heated press or oven according to a predetermined curing schedule. A typical starting point for a curing cycle could be 2 hours at 80°C followed by 3 hours at 150°C.

4. Characterization of the Cured Composite:

The properties of the resulting composite material should be characterized to evaluate the effectiveness of the curing agent.

- Thermal Analysis: Differential Scanning Calorimetry (DSC) to determine the glass transition temperature (T_g) and the degree of cure. Thermogravimetric Analysis (TGA) to assess thermal stability.
- Mechanical Testing: Tensile, flexural, and impact tests according to ASTM standards to determine the mechanical properties of the composite.
- Spectroscopic Analysis: Fourier-transform infrared (FTIR) spectroscopy to confirm the reaction between the epoxy groups and the amine hydrogens.

Illustrative Experimental Workflow



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Caption: Workflow for Epoxy Composite Fabrication and Characterization.

Part 2: Potential Application in Non-Isocyanate Polyurethane (NIPU) Composites

"**Bis(4-aminocyclohexyl)methyl carbamate**" can also be investigated as a monomer in the synthesis of non-isocyanate polyurethanes. This approach avoids the use of hazardous isocyanates.

Experimental Protocol: Synthesis of NIPU Resins

1. Materials:

- Carbamate Monomer: **Bis(4-aminocyclohexyl)methyl carbamate**.
- Co-monomer: A diamine or a diol.
- Catalyst: A suitable transesterification or transcarbamation catalyst (e.g., an organometallic compound or a strong base).
- Solvent: A high-boiling point aprotic solvent such as DMSO or NMP.

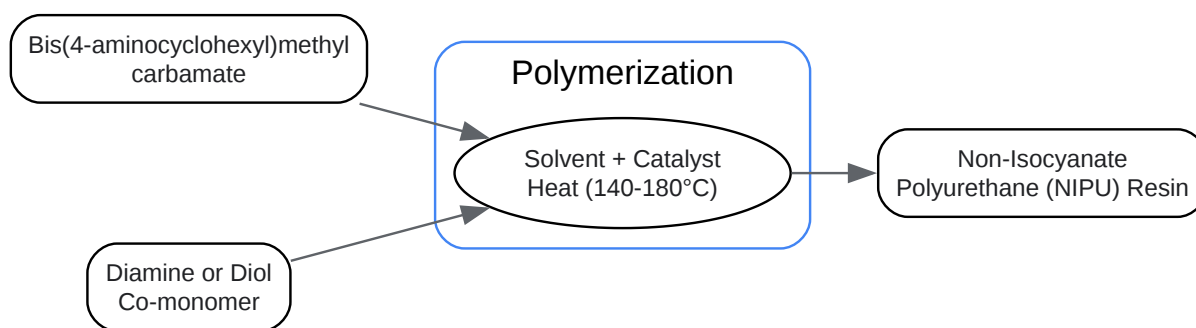
2. Polymerization Procedure:

- "**Bis(4-aminocyclohexyl)methyl carbamate**" and the chosen co-monomer are dissolved in the solvent in a reaction vessel equipped with a stirrer, a condenser, and a nitrogen inlet.
- The catalyst is added to the reaction mixture.
- The mixture is heated to a temperature sufficient to initiate the polymerization reaction, typically in the range of 140-180°C.
- The reaction is allowed to proceed for several hours, and the progress can be monitored by measuring the viscosity of the solution or by spectroscopic methods.
- The resulting NIPU polymer can be precipitated, purified, and dried.

3. Composite Fabrication and Characterization:

The synthesized NIPU resin can be used as a matrix for composite materials. The fabrication and characterization steps would be similar to those described for the epoxy composites, with adjustments to the processing parameters based on the properties of the NIPU resin.

Illustrative Synthesis Pathway



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Caption: Synthesis Pathway for NIPU Resin.

Quantitative Data Summary

As specific experimental data for "**Bis(4-aminocyclohexyl)methyl carbamate**" in composites is not readily available in the literature, the following table provides a template for the types of quantitative data that should be collected and organized during the experimental evaluation.

Property	Test Method	Expected Range/Value	Notes
Curing Agent Properties			
Amine Hydrogen Equivalent Weight (AHEW)	Titration	Calculated Value	Theoretical value to be calculated from the molecular formula.
Epoxy Composite Properties			
Glass Transition Temperature (T _g)	ASTM D3418 (DSC)	120 - 180 °C	Dependent on cure cycle and resin system.
Tensile Strength	ASTM D3039	300 - 600 MPa	For a typical glass fiber composite.
Flexural Modulus	ASTM D790	20 - 40 GPa	For a typical glass fiber composite.
NIPU Resin Properties			
Molecular Weight (M _n , M _w)	Gel Permeation Chromatography (GPC)	10,000 - 50,000 g/mol	Dependent on polymerization conditions.
Glass Transition Temperature (T _g)	ASTM D3418 (DSC)	80 - 150 °C	Dependent on co-monomer selection.

Disclaimer: The provided protocols and expected data ranges are generalized and should be adapted and optimized based on specific experimental requirements and safety considerations. Appropriate personal protective equipment should be used when handling all chemicals.

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